

"handling and safety precautions for p-bromo-N-methylbenzenesulfonamide"

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Compound of Interest

Compound Name: *Benzenesulfonamide, p-bromo-N-methyl-*

Cat. No.: *B1266604*

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Application Notes and Protocols for p-Bromo-N-methylbenzenesulfonamide

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed handling and safety precautions for p-bromo-N-methylbenzenesulfonamide (also known as 4-bromo-N-methylbenzenesulfonamide), a key reagent in organic synthesis and pharmaceutical research. Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of experimental results.

Chemical and Physical Properties

p-Bromo-N-methylbenzenesulfonamide is a solid organic compound. Its properties are summarized in the table below.

Property	Value	Reference
CAS Number	703-12-8	[1] [2] [3]
Molecular Formula	C ₇ H ₈ BrNO ₂ S	[1] [3]
Molecular Weight	250.11 g/mol	[1] [2] [3]
Appearance	White to light-yellow powder or crystals	[1]
Melting Point	70-72 °C	[4]
Boiling Point	330.3 ± 44.0 °C at 760 mmHg	[4]
Storage Temperature	Room temperature	[2] [4]

Hazard Identification and Safety Precautions

p-Bromo-N-methylbenzenesulfonamide is classified as a hazardous substance. The following table summarizes its GHS classifications. It is important to note that comprehensive toxicological data such as LD50 or LC50 values are not readily available in the searched literature, and consulting the supplier-specific Safety Data Sheet (SDS) is highly recommended.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Acute toxicity, oral	GHS07	Warning	H302: Harmful if swallowed
Skin irritation	GHS07	Warning	H315: Causes skin irritation
Eye irritation	GHS07	Warning	H319: Causes serious eye irritation
Specific target organ toxicity	GHS07	Warning	H335: May cause respiratory irritation

Data extrapolated from similar compounds and general GHS classifications for sulfonamides.

[\[5\]](#)[\[6\]](#)

Precautionary Statements:[4][5]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling p-bromo-N-methylbenzenesulfonamide to determine the appropriate level of PPE. The following are minimum recommendations.

PPE Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile), a lab coat, and closed-toe shoes. Ensure gloves are regularly inspected and changed if contaminated.
Respiratory Protection	For operations that may generate dust, use a NIOSH-approved respirator with a particulate filter.

General PPE recommendations for handling hazardous chemicals.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Handling and Storage Protocol

4.1 Handling:

- Engineering Controls: Handle p-bromo-N-methylbenzenesulfonamide in a well-ventilated area, preferably within a chemical fume hood, especially when handling the powder form to minimize inhalation exposure.[\[5\]](#)
- Personal Hygiene: Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.[\[5\]](#)
- Spill Management: In case of a spill, avoid generating dust. Carefully sweep up the solid material and place it into a designated, labeled waste container.

4.2 Storage:

- Container: Keep the container tightly closed and properly labeled.
- Conditions: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[2\]](#)

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[5][10]
Skin Contact	Immediately flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing. If skin irritation occurs, get medical advice/attention.[5][10]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or seek immediate medical attention.[11]

Firefighting and Accidental Release Measures

6.1 Firefighting:

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[5]
- Specific Hazards: During a fire, hazardous decomposition products such as carbon oxides, nitrogen oxides, sulfur oxides, and hydrogen bromide may be generated.[5]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[12]

6.2 Accidental Release:

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate PPE as described in Section 3.0.
- Environmental Precautions: Prevent the material from entering drains or waterways.[\[5\]](#)
- Containment and Cleanup: Carefully sweep or vacuum the spilled material to avoid generating dust. Place the collected material into a suitable, labeled container for disposal.

Experimental Protocol: Synthesis of p-Bromo-N-methylbenzenesulfonamide

This protocol is a representative example of a procedure involving p-bromo-N-methylbenzenesulfonamide and highlights the necessary safety precautions.

Objective: To synthesize p-bromo-N-methylbenzenesulfonamide from 4-bromobenzenesulfonyl chloride and methylamine.

Materials:

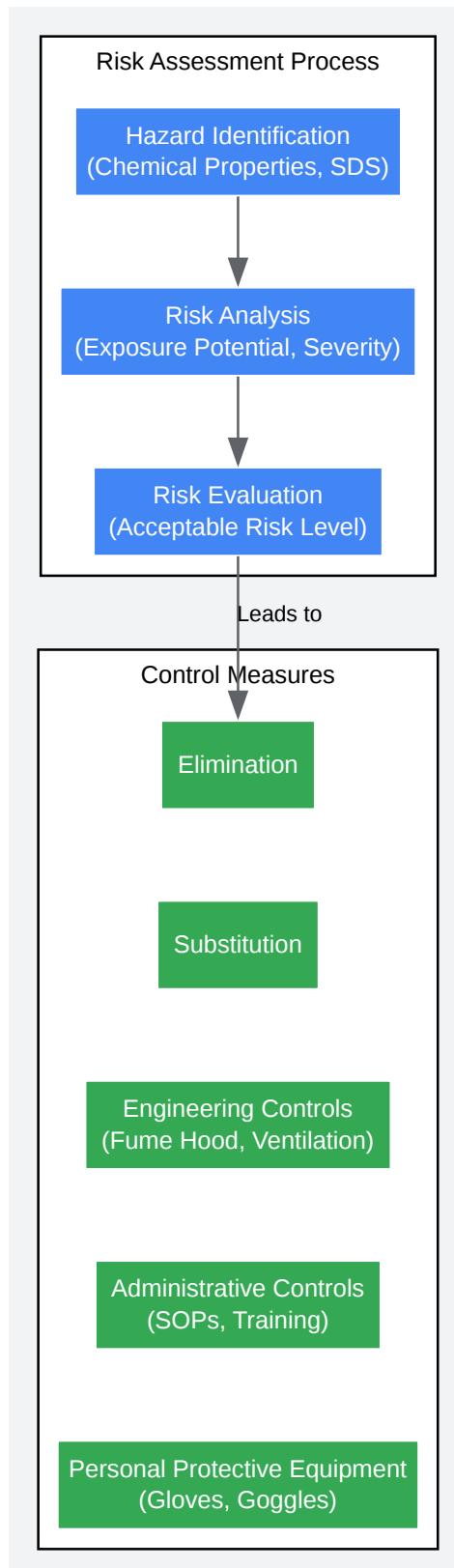
- 4-bromobenzenesulfonyl chloride
- Methylamine hydrochloride
- N,N-Diisopropylethylamine (DIPEA)
- Dichloromethane (DCM)
- Deionized water
- Anhydrous sodium sulfate

Procedure:

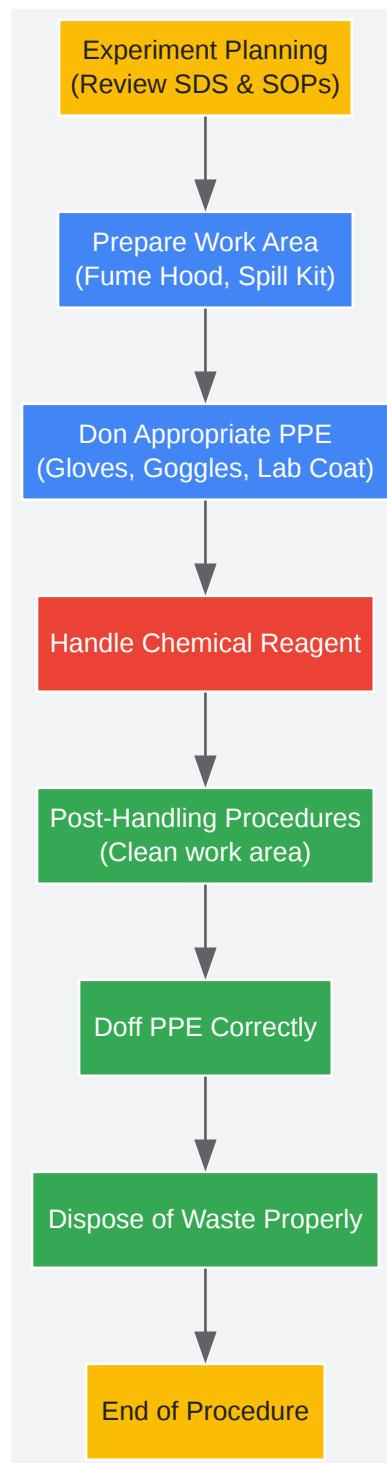
- Reaction Setup: In a chemical fume hood, add methylamine hydrochloride (1.97 mmol) to a round-bottom flask equipped with a magnetic stir bar.
- Addition of Reagents: Add dichloromethane, followed by the sequential addition of N,N-diisopropylethylamine (2.95 mmol) and 4-bromobenzenesulfonyl chloride (0.98 mmol).

- Reaction: Stir the reaction mixture at room temperature for 16 hours. Monitor the reaction progress using thin-layer chromatography (TLC).
- Workup:
 - Once the reaction is complete, quench the reaction by adding deionized water.
 - Transfer the mixture to a separatory funnel and extract the product with dichloromethane.
 - Combine the organic layers and dry over anhydrous sodium sulfate.
- Purification: Filter the drying agent and concentrate the organic solution under reduced pressure to obtain the crude product. The product can be further purified by recrystallization or column chromatography if necessary.

Diagrams

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Caption: Hazard Identification, Risk Assessment, and Control Measures Workflow.

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Caption: General Laboratory Safety Workflow for Handling Chemical Reagents.

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